

# Solubility characteristics of Pent-4-enamide in various solvents.

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## Compound of Interest

Compound Name: Pent-4-enamide

Cat. No.: B1609871

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## Solubility Characteristics of Pent-4-enamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Pent-4-enamide** (CAS No. 6852-94-4). Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a strong theoretical framework, presenting the available data, and detailing a robust experimental protocol for determining its solubility in a range of solvents.

## Introduction to Pent-4-enamide and its Solubility

**Pent-4-enamide** is an organic compound with the molecular formula  $C_5H_9NO$ . Its structure, featuring both a hydrophilic amide group and a hydrophobic pentenyl chain, dictates its solubility profile.<sup>[1][2]</sup> The amide functionality allows for hydrogen bonding, which is a key factor in its solubility in polar solvents. Conversely, the non-polar alkyl chain influences its interaction with non-polar solvents. Understanding these solubility characteristics is crucial for its application in synthesis, formulation, and various biological assays.

## Quantitative Solubility Data

Specific quantitative solubility data for **Pent-4-enamide** in a wide array of organic solvents remains largely unpublished. However, an estimated aqueous solubility is available. The

following table summarizes the known information and provides a template for recording experimentally determined values.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Notes
Water	25	5 - 15 (estimated) <a href="#">[1]</a>	~ 0.05 - 0.15	Moderate solubility observed.
Ethanol		High solubility reported (qualitative). <a href="#">[1]</a>		
Methanol		High solubility reported (qualitative). <a href="#">[1]</a>		
Acetone		Good solubility reported (qualitative). <a href="#">[1]</a>		
Dichloromethane		Good solubility reported (qualitative). <a href="#">[1]</a>		
Dimethyl Sulfoxide (DMSO)		Good solubility reported (qualitative). <a href="#">[1]</a>		

## Experimental Protocol: Determination of Thermodynamic Solubility

The following protocol details the widely accepted "shake-flask" method for determining the thermodynamic (or equilibrium) solubility of a compound. This method is adaptable for various solvents.

## Principle

An excess amount of the solid compound is agitated in the solvent of interest at a constant temperature for a sufficient duration to reach equilibrium. The resulting saturated solution is then filtered to remove undissolved solid, and the concentration of the solute in the clear filtrate is determined using a suitable analytical technique.

## Materials and Equipment

- **Pent-4-enamide** (solid)
- Selected solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, DMSO)
- Analytical balance
- Glass vials with screw caps
- Constant temperature shaker or incubator
- Syringes and syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE or other solvent-compatible material)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) with UV detector or Mass Spectrometer (MS) detector, or a UV-Vis Spectrophotometer.

## Procedure

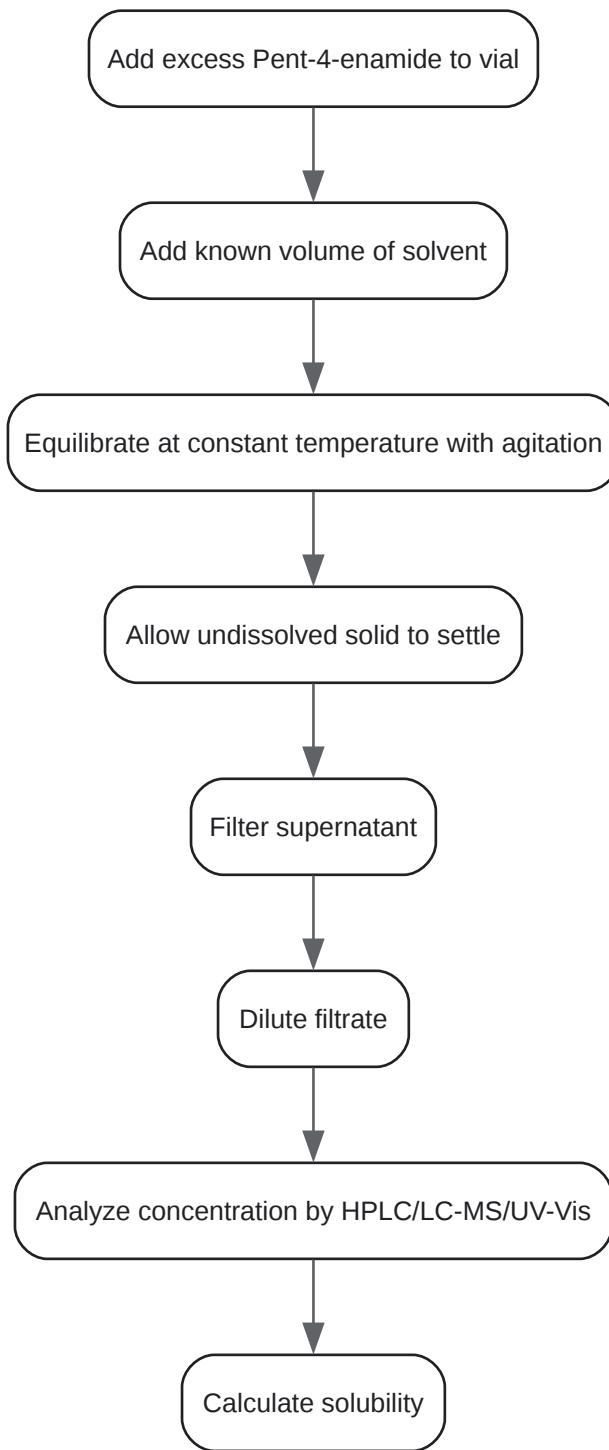
- Preparation: Add an excess amount of solid **Pent-4-enamide** to a glass vial. The excess should be sufficient to ensure that undissolved solid remains at the end of the experiment.
- Solvent Addition: Add a known volume of the desired solvent to the vial.
- Equilibration: Tightly cap the vials and place them in a shaker or incubator set to the desired constant temperature (e.g., 25 °C). Agitate the samples for a predetermined period (e.g., 24 to 48 hours) to ensure equilibrium is reached. It is advisable to take measurements at multiple time points (e.g., 24 and 48 hours) to confirm that the solubility has reached a plateau.

- Phase Separation: After the equilibration period, allow the vials to stand at the constant temperature for a sufficient time (e.g., 2-4 hours) for the undissolved solid to sediment.
- Sampling and Filtration: Carefully withdraw an aliquot of the clear supernatant using a syringe. To avoid temperature-induced precipitation, it is crucial to pre-warm the syringe to the experimental temperature. Immediately filter the supernatant through a syringe filter into a clean vial. The filtration step is critical to remove any remaining solid particles.
- Dilution: Accurately dilute the filtered saturated solution with the appropriate solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a validated analytical method (e.g., HPLC-UV, LC-MS, or UV-Vis spectroscopy) to determine the concentration of **Pent-4-enamide**. A calibration curve prepared with known concentrations of **Pent-4-enamide** in the same solvent must be used for accurate quantification.
- Calculation: Calculate the solubility of **Pent-4-enamide** in the solvent at the specified temperature based on the measured concentration and the dilution factor.

## Visualizations

### Experimental Workflow for Solubility Determination

The following flowchart illustrates the key steps in the experimental determination of the solubility of **Pent-4-enamide**.

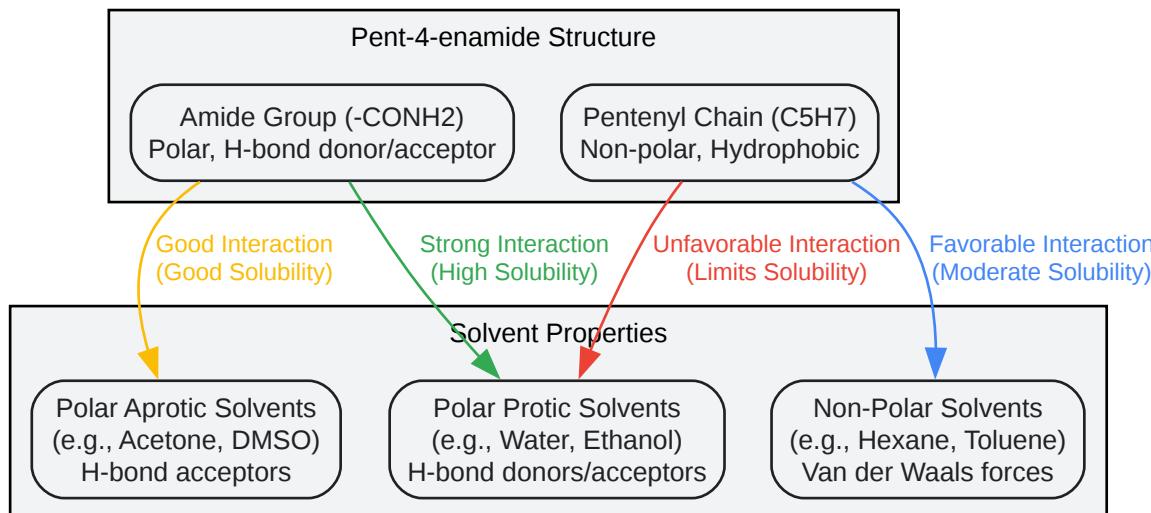


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Caption: Experimental workflow for determining the solubility of **Pent-4-enamide**.

## Factors Influencing the Solubility of Pent-4-enamide

This diagram illustrates the relationship between the molecular structure of **Pent-4-enamide** and its expected solubility in different types of solvents.



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Caption: Relationship between **Pent-4-enamide**'s functional groups and solvent polarity.

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## References

- 1. In-vitro Thermodynamic Solubility [protocols.io]
- 2. dissolutiontech.com [dissolutiontech.com]
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